

Essential Safety and Handling Guidelines for UT-155

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Compound of Interest

Compound Name: UT-155

Cat. No.: B611605

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Disclaimer: A specific Safety Data Sheet (SDS) for **UT-155** is not publicly available. The following guidance is based on general laboratory safety principles for handling potent, non-volatile crystalline solids and information on analogous compounds. This information should be supplemented by a compound-specific risk assessment and consultation with your institution's Environmental Health and Safety (EHS) department.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **UT-155**. It includes operational procedures and disposal plans to ensure the safe and effective use of this selective androgen receptor (AR) antagonist and degrader.

Compound Information and Storage

UT-155 is a selective and potent androgen receptor (AR) antagonist.^[1] As a selective androgen receptor degrader (SARD), it is designed to be biologically active at low concentrations. Therefore, it should be handled with care to avoid exposure.

Property	Information	Source
Molecular Formula	C ₂₀ H ₁₅ F ₄ N ₃ O ₂	[2]
Molecular Weight	405.35 g/mol	[2]
Appearance	Solid powder	[2]
Storage (Solid)	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years).	[2]
Storage (In Solvent)	Store at -80°C.	[1]

Personal Protective Equipment (PPE)

The primary objective when handling **UT-155** is to prevent inhalation, ingestion, and skin/eye contact. A risk assessment should be conducted to determine the appropriate level of PPE.[3]

Operation	Required PPE	Additional Recommendations
Weighing and Aliquoting (Solid)	- Disposable Nitrile Gloves (double-gloving recommended)- Lab Coat- Safety Goggles or Safety Glasses with side shields- N95 or higher-rated respirator (if not handled in a ventilated enclosure)	- Use a ventilated balance enclosure or a chemical fume hood.- Disposable sleeve covers.[3]
Solution Preparation and Handling	- Disposable Nitrile Gloves- Lab Coat- Safety Goggles	- Perform in a chemical fume hood to prevent aerosol inhalation.- A face shield may be necessary if there is a splash hazard.[3]
General Laboratory Use	- Disposable Nitrile Gloves- Lab Coat- Safety Glasses	- Maintain good laboratory hygiene.
Spill Cleanup	- Chemical-resistant gloves (e.g., nitrile)- Lab Coat or disposable gown- Safety Goggles- N95 or higher-rated respirator	- Refer to the spill cleanup protocol for more details.

Operational and Handling Plan

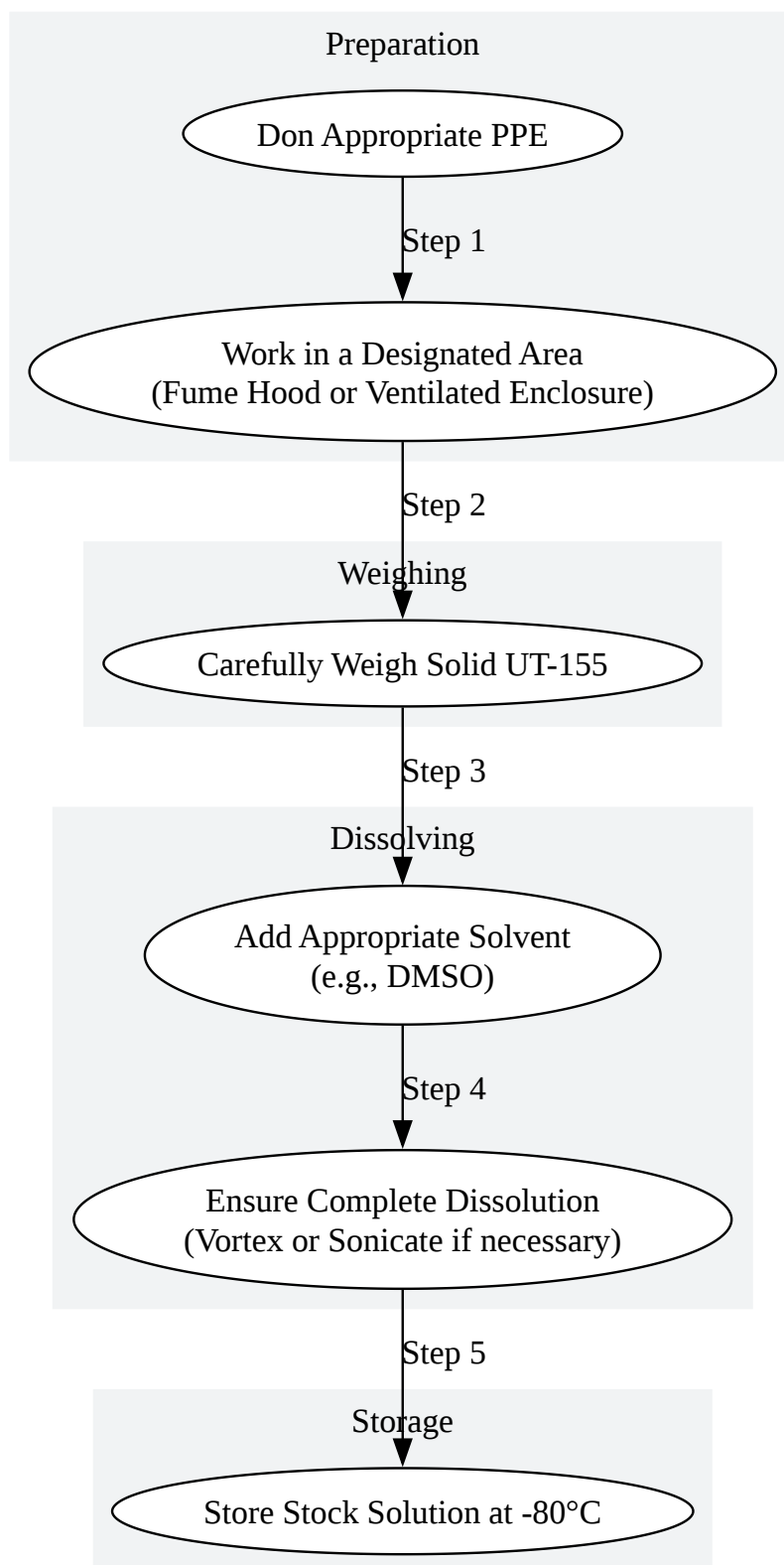
Compound Receipt and Storage

Upon receiving **UT-155**, inspect the container for any damage. If the container is compromised, handle it as a potential spill and follow the spill cleanup protocol. Store the compound according to the conditions specified in the table above.

Weighing and Solution Preparation

All handling of solid **UT-155** should occur in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize inhalation risk and contamination.[3] Use

dedicated spatulas and weigh boats. To avoid creating dust, transfer the compound carefully.



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Caption: Decision-making flow for responding to a spill or personnel exposure involving **UT-155**.

Disposal Plan

All waste containing **UT-155**, including empty containers, contaminated PPE, and spill cleanup materials, should be treated as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a compatible, leak-proof container. Do not mix with incompatible waste streams. [4][5]* Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**UT-155**".
- Disposal: Follow your institution's and local regulations for hazardous waste disposal. Contact your EHS department for specific procedures. [4][6] Never dispose of **UT-155** down the drain or in regular trash.

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